

"N-(2-aminophenyl)-N-propylamine" molecular structure

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Compound of Interest

Compound Name: *N*-(2-aminophenyl)-*N*-propylamine

CAS No.: 55899-42-8

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Technical Monograph: N-(2-aminophenyl)-N-propylamine

A Strategic Synthon for 1-Substituted Benzimidazole Scaffolds

Executive Summary

N-(2-aminophenyl)-N-propylamine (also identified as N-propyl-1,2-phenylenediamine) represents a critical class of "privileged intermediate" in medicinal chemistry. Unlike its symmetric parent, o-phenylenediamine (OPD), this asymmetric diamine possesses two distinct nucleophilic centers: a primary amine (

) and a secondary propyl-substituted amine (

).

This structural asymmetry is its primary asset. It allows for the regioselective synthesis of 1-propyl-1H-benzimidazoles, a core pharmacophore found in angiotensin II receptor antagonists (e.g., Telmisartan analogs), antihistamines, and novel kinase inhibitors. This guide details the

robust synthesis, physicochemical profile, and downstream utility of this molecule, moving beyond basic textbook definitions to application-focused science.

Structural Analysis & Physicochemical Profile

The molecule consists of a benzene ring substituted at the 1 and 2 positions (ortho) with amino groups. The introduction of the propyl chain at the

position significantly alters the electronic and physical properties compared to unsubstituted OPD.

Electronic Asymmetry

- Secondary Amine (): The propyl group acts as a weak electron-donating group (inductive effect,), making the secondary nitrogen slightly more basic and nucleophilic in non-sterically hindered environments. However, steric bulk often retards its reactivity toward large electrophiles.
- Primary Amine (): Less sterically hindered but lacks the alkyl inductive boost.

Physicochemical Data Table

Property	Value / Description	Note
Molecular Formula		
Molecular Weight	150.22 g/mol	
Appearance	Dark oil or low-melting solid	Oxidizes rapidly in air to dark purple/black quinones.
Solubility	Soluble in DCM, EtOAc, MeOH	Lipophilic propyl chain reduces water solubility vs. OPD.
pKa (Conjugate Acid)	~4.5 - 5.0 (Estimated)	Weak base; forms stable dihydrochloride salts.
Stability	Air/Light Sensitive	Critical: Store under Argon/Nitrogen at -20°C.

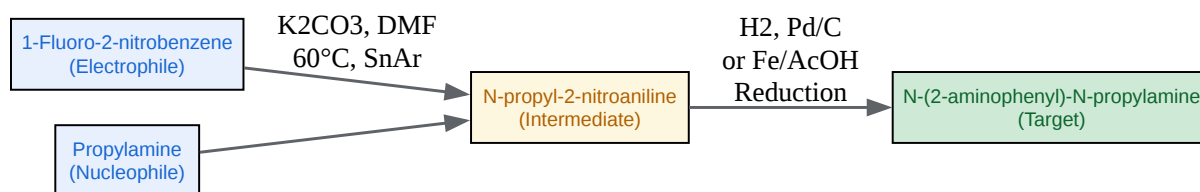
Synthetic Pathways: The "Gold Standard" Protocol

Direct alkylation of o-phenylenediamine with propyl halides is not recommended due to the formation of inseparable mixtures (mono-, di-, and tri-alkylated products).

The industry-standard approach utilizes a Nucleophilic Aromatic Substitution (

) followed by Nitro Reduction. This pathway guarantees regioselectivity.

Pathway Visualization (DOT)



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Figure 1: Regioselective synthesis via

and catalytic hydrogenation.

Detailed Experimental Protocol

Stage 1:

Reaction (Formation of N-propyl-2-nitroaniline)

- Rationale: The nitro group activates the ring for nucleophilic attack at the ortho position, displacing the fluoride. Fluorine is preferred over chlorine here due to the higher electronegativity increasing the electrophilicity of the ipso-carbon (Meisenheimer complex stabilization).

Reagents:

- 1-Fluoro-2-nitrobenzene (1.0 equiv)
- Propylamine (1.2 equiv)
- Potassium Carbonate (, 2.0 equiv, milled)
- Solvent: DMF or DMSO (Polar aprotic is essential)

Procedure:

- Dissolve 1-fluoro-2-nitrobenzene in DMF (5 vol) under atmosphere.
- Add to the solution.
- Add propylamine dropwise at room temperature. Caution: Exothermic reaction.
- Heat to 60°C for 4–6 hours. Monitor by TLC (Intermediate is usually bright yellow/orange).
- Workup: Pour into ice water. The product, N-propyl-2-nitroaniline, will precipitate as an orange solid. Filter and wash with water.[\[1\]](#)

Stage 2: Nitro Reduction (Formation of the Target)

- Rationale: Catalytic hydrogenation is the cleanest method, avoiding metal waste (Fe/Sn) which can chelate the diamine product.

Reagents:

- N-propyl-2-nitroaniline (from Stage 1)[\[2\]](#)
- 10% Pd/C (5 wt% loading)
- Hydrogen gas (Balloon pressure or 1 atm)
- Solvent: Methanol or Ethanol

Procedure:

- Suspend the nitro intermediate in Methanol.
- Add Pd/C catalyst carefully (wet with solvent to prevent ignition).
- Purge system with

, then introduce

.
- Stir vigorously at RT for 2–12 hours. Color will shift from intense orange to colorless/pale brown.
- Workup: Filter through Celite (under inert blanket if possible). Concentrate filtrate in vacuo.
- Storage: Use immediately or convert to dihydrochloride salt (HCl/Ether) for stability.

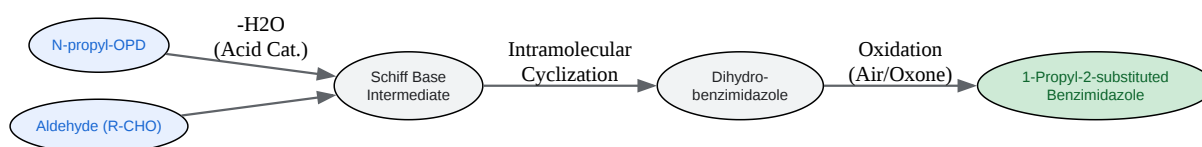
Downstream Utility: Benzimidazole Formation[\[1\]](#)[\[3\]](#) [\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The primary application of **N-(2-aminophenyl)-N-propylamine** is the synthesis of 1-propylbenzimidazoles. This is achieved via condensation with aldehydes or carboxylic acids

(Phillips-Ladenburg type reactions).

Mechanism of Cyclization

The reaction proceeds through an imine formation followed by an intramolecular nucleophilic attack and oxidative aromatization (if using aldehydes).



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Figure 2: Condensation mechanism for benzimidazole synthesis.

Application Notes

- Regiochemistry: Because the

is already alkylated, the cyclization forces the propyl group to remain at the 1-position. This avoids the N-H tautomerism issues seen with unsubstituted benzimidazoles.

- Solvent Choice: Acetic acid is commonly used as both solvent and catalyst for these condensations.

Safety & Handling Protocols

Hazard Class: Phenylenediamines are known sensitizers and potential carcinogens.

- Skin Absorption: High. Wear double nitrile gloves.
- Inhalation: Use only in a fume hood.
- Oxidation: Old samples may contain azobenzene-like impurities which are toxic. If the liquid is black/tarry, purify via column chromatography (DCM/MeOH) before use.

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